

Isopropyl 3-aminocrotonate safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isopropyl 3-aminocrotonate*

Cat. No.: *B017612*

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An In-depth Technical Guide to the Safe Handling of **Isopropyl 3-aminocrotonate**

This technical guide provides comprehensive safety data and handling precautions for **Isopropyl 3-aminocrotonate**, geared towards researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical suppliers.

Chemical and Physical Properties

Isopropyl 3-aminocrotonate is a colorless to light yellow liquid.[\[1\]](#) It is soluble in organic solvents but has limited solubility in water.[\[1\]](#)

| Property | Value | Reference |
|-------------------|--|---------------------|
| CAS Number | 14205-46-0 | [2] |
| Molecular Formula | C ₇ H ₁₃ NO ₂ | [2] |
| Molecular Weight | 143.18 g/mol | [2] |
| Appearance | Colorless to light yellow clear liquid | [1] |
| Boiling Point | 80 °C @ 1 mmHg | |
| Melting Point | 19-23 °C | |
| Density | ~0.99 g/cm ³ | |
| Solubility | Soluble in organic solvents, sparingly soluble in water. | [1] |

Toxicological Data

Comprehensive toxicological data for **Isopropyl 3-aminocrotonate** is limited. However, available data from acute toxicity studies are summarized below. The compound is classified as a skin and eye irritant.

| Test | Species | Route | Value | Classification | Reference |
|------------------|---------|------------|--------------------------------|---|-----------|
| LD ₅₀ | Rat | Oral | > 2000 mg/kg | Not classified as acutely toxic by ingestion | |
| LC ₅₀ | Rat | Inhalation | > 6.064 mg/m ³ (4h) | Not classified as acutely toxic by inhalation | |
| Skin Irritation | Rabbit | Dermal | Irritant | Causes skin irritation | |
| Eye Irritation | Rabbit | Ocular | Serious Irritant | Causes serious eye irritation | |

Hazard Identification and GHS Classification

Isopropyl 3-aminocrotonate is classified under the Globally Harmonized System (GHS) with the following hazards:

- H227: Combustible liquid.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Signal Word: Warning

Experimental Protocols

Detailed experimental protocols for the toxicity testing of **Isopropyl 3-aminocrotonate** are not publicly available. However, the reported toxicological data are typically obtained through standardized methods, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

- Acute Oral Toxicity: Assessed using methods like OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), 423 (Acute Oral Toxicity - Acute Toxic Class Method), or 425 (Acute Oral Toxicity: Up-and-Down Procedure).[3] These studies involve administering the substance to animals (commonly rats) and observing for mortality and clinical signs of toxicity over a specified period.[3]
- Acute Inhalation Toxicity: Generally follows protocols similar to OECD Test Guideline 403 (Acute Inhalation Toxicity).[4][5] This involves exposing animals to the substance via inhalation for a set duration and monitoring for adverse effects.[4][5]
- Dermal and Eye Irritation: Standardized tests such as OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion) and 405 (Acute Eye Irritation/Corrosion) are the conventional methods.[6] These tests involve applying the substance to the skin or into the eye of a test animal (typically a rabbit) and scoring the resulting irritation over time.[6]

Signaling Pathways

There is no publicly available information regarding the specific signaling pathways involved in the toxicological effects of **Isopropyl 3-aminocrotonate**.

Safe Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **Isopropyl 3-aminocrotonate**.

Personal Protective Equipment (PPE) and Engineering Controls

A workflow for the safe handling of **Isopropyl 3-aminocrotonate** is depicted below.



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Safe Handling Workflow for **Isopropyl 3-aminocrotonate**

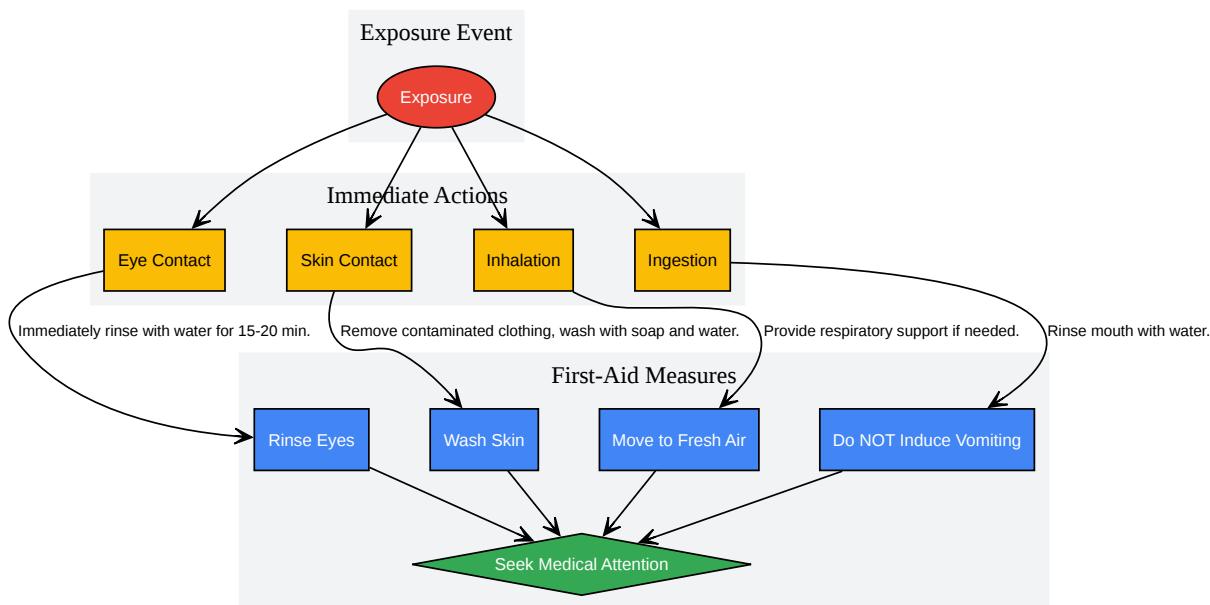
- Engineering Controls: Work in a well-ventilated area, preferably under a chemical fume hood.
- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Use chemically resistant gloves (e.g., nitrile rubber). Wear a lab coat and other protective clothing as necessary to prevent skin contact.
- Respiratory Protection: If working outside a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator.

Storage

Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from heat, sparks, and open flames.

Emergency and First-Aid Procedures

In case of accidental exposure, follow the first-aid measures outlined below.



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First-Aid Response to Isopropyl 3-aminocrotonate Exposure

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- Ingestion: If swallowed, do NOT induce vomiting. Get medical aid.

Spills and Disposal

- Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

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